

Overcoming solubility problems of 1-(2-Hydroxyethyl)-2-imidazolidinone

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Compound of Interest

Compound Name: 1-(2-Hydroxyethyl)-2-imidazolidinone

Cat. No.: B1346687

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Technical Support Center: 1-(2-Hydroxyethyl)-2-imidazolidinone

Welcome to the technical support center for **1-(2-Hydroxyethyl)-2-imidazolidinone** (HEI). This resource is designed to assist researchers, scientists, and drug development professionals in overcoming challenges related to the solubility of this compound during their experiments.

Troubleshooting Guide: Overcoming Solubility Issues

While **1-(2-Hydroxyethyl)-2-imidazolidinone** is highly soluble in water, you may encounter challenges in specific experimental contexts. This guide provides solutions to common solubility problems.

Problem	Potential Cause	Recommended Solution
Cloudiness or precipitation when dissolving in a non-aqueous solvent.	HEI has limited solubility in many organic solvents.	<p>1. Use a co-solvent system: Start by dissolving HEI in a minimal amount of water or a compatible polar solvent like DMSO or methanol before adding it to your less polar solvent system.</p> <p>2. Gentle heating: Warm the solvent to a temperature between 30-40°C while stirring to aid dissolution. Avoid excessive heat to prevent potential degradation.</p> <p>3. Sonication: Use a sonicator bath to provide mechanical agitation and break down any aggregates, which can facilitate solubilization.</p>
Difficulty achieving high concentrations in aqueous solutions.	You may be exceeding the solubility limit of HEI at a given temperature.	<p>1. Increase the temperature: Gently warming the solution can increase the solubility of HEI.</p> <p>2. pH adjustment: Although HEI is a neutral molecule, extreme pH values can sometimes influence solubility. Check the pH of your solution and adjust if necessary, though significant effects are not expected.</p>
Inconsistent results between experiments.	The solid form of HEI is hygroscopic, meaning it can absorb moisture from the air. This can affect the accuracy of weighing and concentration calculations.	<p>1. Proper storage: Store solid HEI in a desiccator or a tightly sealed container in a dry environment.</p> <p>2. Use the aqueous solution: For greater consistency, consider using a</p>

commercially available 75% aqueous solution of HEI.[1][2]

Precipitation upon addition to a buffered solution.

The buffer components may be interacting with HEI, leading to the formation of a less soluble salt or complex.

1. Test buffer compatibility: Before your main experiment, perform a small-scale test by dissolving HEI in the buffer to check for any precipitation. 2. Change the buffer system: If precipitation occurs, consider using an alternative buffer system with different ionic components.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **1-(2-Hydroxyethyl)-2-imidazolidinone**?

A1: **1-(2-Hydroxyethyl)-2-imidazolidinone** is highly soluble in water, with a reported solubility of 982 g/L at 20°C.[3][4][5] It is also slightly soluble in DMSO and methanol.[3][4][5][6]

Q2: Is **1-(2-Hydroxyethyl)-2-imidazolidinone** stable in aqueous solutions?

A2: Yes, it is generally stable in aqueous solutions under standard laboratory conditions. For long-term storage, it is advisable to keep solutions refrigerated and protected from light to minimize any potential degradation.

Q3: Can I heat the solution to dissolve **1-(2-Hydroxyethyl)-2-imidazolidinone**?

A3: Gentle heating can be used to aid dissolution, particularly when approaching the solubility limit or when using co-solvent systems. It is recommended to keep the temperature below 50°C and to monitor for any signs of degradation, such as a change in color.

Q4: My solid **1-(2-Hydroxyethyl)-2-imidazolidinone** appears clumpy. Is it still usable?

A4: The solid form of this compound is hygroscopic and can absorb moisture from the atmosphere, which may cause it to become clumpy.[3][4][5] While this does not necessarily indicate degradation, it will affect the accuracy of weighing. For quantitative work, it is

recommended to dry the solid under vacuum or to use a fresh, unopened container. Alternatively, using a pre-made aqueous solution can circumvent this issue.

Q5: What are the key physical and chemical properties of **1-(2-Hydroxyethyl)-2-imidazolidinone**?

A5: The key properties are summarized in the table below.

Property	Value
Molecular Formula	C5H10N2O2[3][7][8]
Molecular Weight	130.15 g/mol [1][4][8][9][10]
Appearance	Off-White to Dark Yellow Solid[3][4]
Melting Point	46-49°C[3][4][5]
Boiling Point	185°C at 3.5 mm Hg[3][4][5][6]
Density	1.19 g/mL at 25°C[1][3][4]
Water Solubility	982 g/L at 20°C[3][4][5]

Experimental Protocols

Protocol for Preparing a Stock Solution in an Aqueous Buffer

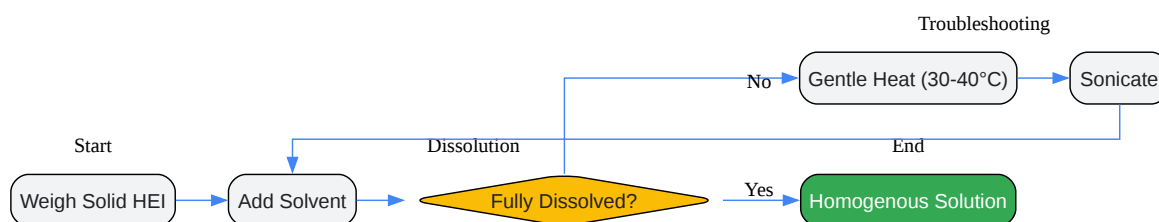
- **Weigh the Compound:** Accurately weigh the desired amount of solid **1-(2-Hydroxyethyl)-2-imidazolidinone** in a clean, dry container. Account for the hygroscopic nature of the solid by using a fresh container or by drying the material beforehand.
- **Initial Dissolution:** Add a small volume of the aqueous buffer to the solid and vortex or stir gently to create a slurry.
- **Complete Dissolution:** Gradually add the remaining buffer while stirring until the desired final volume is reached.
- **Gentle Heating (if necessary):** If the compound does not dissolve completely, warm the solution to 30-40°C with continuous stirring.

- Cooling and pH Check: Allow the solution to cool to room temperature. If the buffer system is critical, re-check the pH and adjust as necessary.
- Filtration: For sterile applications, filter the solution through a 0.22 μm filter.

Protocol for Solubilization in a Mixed Solvent System

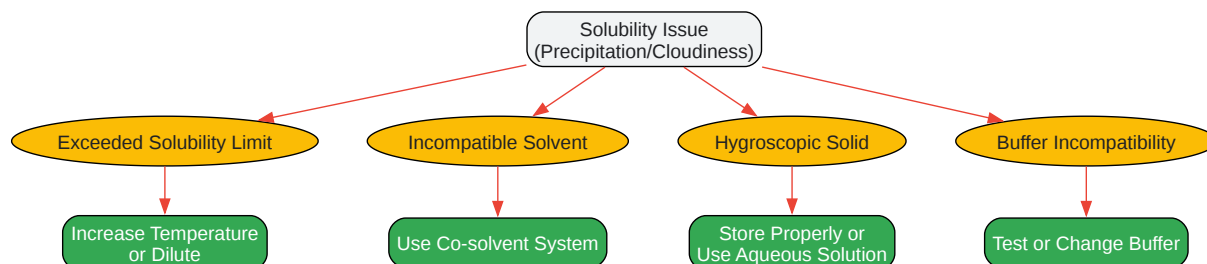
- Primary Solubilization: Dissolve the weighed **1-(2-Hydroxyethyl)-2-imidazolidinone** in a minimal amount of a compatible polar solvent in which it is readily soluble (e.g., water, DMSO, or methanol).
- Secondary Solvent Addition: While stirring, slowly add the primary solution to the bulk of the secondary, less polar solvent.
- Observation: Monitor the solution for any signs of precipitation or cloudiness.
- Sonication (if necessary): If precipitation occurs, place the solution in a sonicator bath for 10-15 minutes to aid in the formation of a homogenous solution.
- Final Volume Adjustment: Once the compound is fully dissolved, add the remaining secondary solvent to reach the final desired concentration.

Visual Guides



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Caption: Experimental workflow for dissolving **1-(2-Hydroxyethyl)-2-imidazolidinone**.



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Caption: Troubleshooting logic for solubility issues.

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